

# Sodium Pyrosulfate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Sodium pyrosulfate

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This guide provides an in-depth overview of **sodium pyrosulfate** ( $\text{Na}_2\text{S}_2\text{O}_7$ ), covering its chemical formula, structure, properties, synthesis, and key applications. The information is tailored for a technical audience and is supported by quantitative data, detailed experimental protocols, and structural visualizations.

## Chemical Formula and Nomenclature

**Sodium pyrosulfate**, also known as disodium disulfate, is an inorganic compound with the chemical formula  $\text{Na}_2\text{S}_2\text{O}_7$ .<sup>[1]</sup> It is the sodium salt of pyrosulfuric acid ( $\text{H}_2\text{S}_2\text{O}_7$ ).

Synonyms:

- Disodium disulfate<sup>[1]</sup>
- Sodium disulfate<sup>[2]</sup>
- Disulfuric acid, disodium salt<sup>[1]</sup>

## Chemical Structure and Molecular Geometry

The pyrosulfate anion ( $\text{S}_2\text{O}_7^{2-}$ ) is the defining structural feature of **sodium pyrosulfate**. It consists of two corner-sharing  $\text{SO}_4$  tetrahedra linked by a bridging oxygen atom, giving it a dichromate-like structure.<sup>[3]</sup> In this anion, each sulfur atom is in a +6 oxidation state.

The crystal structure of **sodium pyrosulfate** is triclinic, with the space group P-1. The conformation of the disulfate anions is described as essentially eclipsed. Within the two distinct SO<sub>4</sub> tetrahedra, the terminal S-O bond lengths are shorter (approximately 1.44 Å) than the S-O bonds involving the bridging oxygen (ranging from 1.62 Å to 1.67 Å). The S-O-S bond angle in similar pyrosulfate compounds is approximately 122-124°.

#### Structure of the Pyrosulfate Anion (S<sub>2</sub>O<sub>7</sub><sup>2-</sup>)

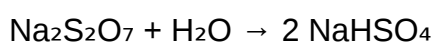
## Physical and Chemical Properties

**Sodium pyrosulfate** is a colorless to white, translucent crystalline solid.<sup>[1]</sup> It is hygroscopic and will readily absorb moisture from the air. Key quantitative properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	Na <sub>2</sub> S <sub>2</sub> O <sub>7</sub>	[1][4]
Molar Mass	222.11 g/mol	
Appearance	Colorless to white crystalline solid	[4]
Density	2.658 g/cm <sup>3</sup>	[1][4]
Melting Point	400.9 °C (753.6 °F; 674.0 K)	[1]
Decomposition Temp.	460 °C (860 °F; 733 K)	[1]
Solubility in Water	Hydrolyzes	[1]
Solubility in other solvents	Insoluble in ethanol, soluble in fuming sulfuric acid	[5]

## Chemical Reactivity

- Hydrolysis: **Sodium pyrosulfate** is not stable in water and hydrolyzes to form sodium bisulfate (NaHSO<sub>4</sub>), creating an acidic solution with a pH of around 1.<sup>[1]</sup>



- Thermal Decomposition: When heated above its decomposition temperature of 460 °C, it breaks down into sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) and sulfur trioxide ( $\text{SO}_3$ ).<sup>[1]</sup> This reaction provides a convenient laboratory-scale method for generating sulfur trioxide.<sup>[6]</sup>



## Experimental Protocols

### Synthesis of Sodium Pyrosulfate

Principle: **Sodium pyrosulfate** is synthesized via the thermal dehydration of sodium bisulfate. The reaction involves heating sodium bisulfate to a temperature sufficient to drive off water, causing two bisulfate ions to condense into a pyrosulfate ion.

Materials:

- Sodium bisulfate ( $\text{NaHSO}_4$ ), anhydrous or monohydrate
- Ceramic or high-temperature glass beaker (e.g., borosilicate)
- Heating source (e.g., laboratory oven, muffle furnace, or a dedicated toaster oven)<sup>[7]</sup>
- Hammer or mortar and pestle for breaking up the product
- Airtight container for storage

Procedure:

- Place approximately 100 g of sodium bisulfate into a large beaker or a suitable heat-resistant tray. Ensure the container is dry.
- Transfer the container to the oven and begin heating. The temperature should be gradually raised to between 320-400°C.
- The sodium bisulfate will first melt at around 315°C, forming a clear liquid. As the dehydration reaction proceeds, water vapor will be evolved.<sup>[7]</sup>
- Continue heating for several hours (e.g., 4-5 hours).<sup>[7]</sup> The completion of the reaction is indicated by the molten mass solidifying, as **sodium pyrosulfate** has a higher melting point

(approx. 401°C) than sodium bisulfate.[7]

- Once the entire mass has solidified into a hard, white, glassy substance, turn off the heating source and allow the container to cool completely.[7]
- The resulting solid **sodium pyrosulfate** will be a hard cake. Carefully break it out of the container using a hammer.[7]
- For easier handling and use in subsequent reactions, the chunks can be ground into a fine powder using a blender or mortar and pestle dedicated to chemical use.[7]
- Immediately transfer the powdered **sodium pyrosulfate** to an airtight container to prevent hydrolysis from atmospheric moisture.[7]



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### Workflow for the Synthesis of **Sodium Pyrosulfate**

## Applications

**Sodium pyrosulfate**'s primary utility stems from its acidic nature in the molten state and its ability to thermally decompose into sulfur trioxide.

- Analytical Chemistry: In quantitative analysis, **sodium pyrosulfate** is used as an acidic fusion agent.[1] Refractory oxide ores and other insoluble materials are mixed with **sodium pyrosulfate** and heated to high temperatures. The molten pyrosulfate dissolves the sample, converting the metal oxides into soluble sulfates, thereby ensuring complete dissolution before analysis by techniques such as atomic absorption spectroscopy or inductively coupled plasma spectrometry.

- Synthesis of Sulfur Trioxide: As detailed above, the thermal decomposition of **sodium pyrosulfate** is a reliable method for producing sulfur trioxide in a laboratory setting.[6]
- Industrial Processes: It serves as an intermediate in the production of various chemicals, including dyes, pigments, and pharmaceuticals.

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